

Toxicological Profile of Fluoxastrobin on Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: Fluoxastrobin

Cat. No.: B1146873

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Introduction

Fluoxastrobin is a broad-spectrum, systemic fungicide belonging to the strobilurin class of agrochemicals.[1] Its mode of action involves the inhibition of mitochondrial respiration in fungi by binding to the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III), thereby blocking electron transfer and halting ATP synthesis.[1][2] While effective against a wide range of plant pathogens, the widespread use of **fluoxastrobin** raises concerns about its potential impact on non-target organisms. This technical guide provides a comprehensive overview of the toxicological effects of **fluoxastrobin** on various non-target species, presenting quantitative data, detailed experimental protocols, and visual representations of its mechanism of action and experimental workflows.

Data Presentation: Quantitative Toxicity Data

The following tables summarize the acute and chronic toxicity of **fluoxastrobin** to a range of non-target organisms. Data is presented as LC50 (Lethal Concentration 50%), LD50 (Lethal Dose 50%), NOAEC (No Observed Adverse Effect Concentration), and LOAEC (Lowest Observed Adverse Effect Concentration) values.

Table 1: Acute and Chronic Toxicity of **Fluoxastrobin** to Aquatic Organisms

| Species | Test Type | Endpoint | Value (mg a.i./L) | Classification | Reference |
|---|---------------|----------|-------------------|----------------------------|-----------|
| Freshwater Fish | | | | | |
| Rainbow Trout (Oncorhynchus mykiss) | 96-hour Acute | LC50 | 0.44 - 0.549 | Highly Toxic | [3][4] |
| Chronic (Life-cycle) | NOAEC | 0.057 | - | [3] | |
| Bluegill Sunfish (Lepomis macrochirus) | 96-hour Acute | LC50 | 0.97 | Moderately to Highly Toxic | |
| Carp (Cyprinus carpio) | 96-hour Acute | LC50 | 0.57 | Highly Toxic | |
| Estuarine/Marine Fish | | | | | |
| Sheepshead Minnow (Cyprinodon variegatus) | 96-hour Acute | LC50 | >1.0 | Moderately Toxic | [3] |
| Freshwater Invertebrates | | | | | |
| Daphnia magna | 48-hour Acute | EC50 | 0.18 - 0.33 | Highly Toxic | [3] |
| Chronic (21-day) | NOAEC | 0.18 | - | [3] | |
| Chronic (21-day) | LOAEC | 0.33 | - | [3] | |

| | | | | | |
|--|------------------|------------------------|-----------|----------------------|-----|
| Amphipod (Gammarus pulex) | Chronic | NOAEC (derived) | 0.045 | - | [3] |
| Estuarine/Marine Invertebrates | | | | | |
| Mysid Shrimp (Americamysis bahia) | 96-hour Acute | LC50 | 0.0038 | Very Highly Toxic | [3] |
| Chronic (Life-cycle) | NOAEC | 0.00061 | - | [3] | |
| Chronic (Life-cycle) | LOAEC | 0.0019 | - | [3] | |
| Aquatic Plants | | | | | |
| Green Algae (Selenastrum capricornutum) | 72-hour | EC50 (cell density) | 0.26 | - | [3] |
| Duckweed (Lemna gibba) | 7-day | EC50 (frond weight) | 1.2 - 2.9 | - | [3] |

Table 2: Acute and Chronic Toxicity of **Fluoxastrobin** to Terrestrial Organisms

| Species | Test Type | Endpoint | Value | Classification | Reference |
|--------------------------------------|-----------------------|----------------------|-----------------------|-----------------------|-----------|
| Birds | | | | | |
| Bobwhite Quail (Colinus virginianus) | Acute Oral | LD50 | >2000 mg/kg bw | Practically Non-toxic | |
| Mallard Duck (Anas platyrhynchos) | Reproductive | NOAEC | 461 mg a.i./kg diet | - | [3] |
| Reproductive | LOAEC | 1394 mg a.i./kg diet | - | [3] | |
| Mammals | | | | | |
| Rat | Acute Oral | LD50 | >2000 mg/kg bw | Practically Non-toxic | [5] |
| Dog | 90-day Oral | NOAEL | 3.0 mg/kg/day | - | |
| 1-year Oral | NOAEL | 1.5 mg/kg/day | - | | |
| Terrestrial Invertebrates | | | | | |
| Honeybee (Apis mellifera) | Acute Contact (48-hr) | LD50 | >100 µ g/bee | Practically Non-toxic | |
| Acute Oral (48-hr) | LD50 | >100 µ g/bee | Practically Non-toxic | | |
| Larval Acute (single exposure) | LD50 | >80 µ g/larva | - | | |

| | | | | |
|-------------------------------|--------------|--------------------------|--------------------|-----|
| Earthworm (Eisenia fetida) | 14-day Acute | LC50 | >500 mg/kg soil | - |
| Subchronic (28-day) | - | No mortality observed | - | [6] |

Experimental Protocols

The toxicity data presented above are generated following standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency's Office of Prevention, Pesticides and Toxic Substances (OPPTS). The following sections provide an overview of the methodologies for key experiments.

Aquatic Toxicity Testing

Fish Acute Toxicity Test (based on OECD Guideline 203)

- Test Species: Rainbow Trout (*Oncorhynchus mykiss*), Bluegill Sunfish (*Lepomis macrochirus*), or other recommended species.
- Test Duration: 96 hours.
- Test Conditions: Static, semi-static, or flow-through systems. Water temperature, pH, and dissolved oxygen levels are maintained within a narrow range suitable for the test species. A photoperiod of 16 hours light and 8 hours dark is typical.
- Procedure: Fish are acclimated to laboratory conditions before the test. Groups of fish are exposed to a range of **fluoxastrobin** concentrations and a control (without the test substance). Observations for mortality and sublethal effects are made at 24, 48, 72, and 96 hours.
- Endpoint: The LC50, the concentration of **fluoxastrobin** that is lethal to 50% of the test fish, is calculated.

Aquatic Invertebrate Acute Immobilisation Test (based on OECD Guideline 202)

- Test Species: *Daphnia magna*.
- Test Duration: 48 hours.
- Test Conditions: Static test in a defined culture medium. Temperature and photoperiod are controlled.
- Procedure: Neonates (<24 hours old) are exposed to a series of **fluoxastrobin** concentrations and a control. The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.
- Endpoint: The EC50, the concentration of **fluoxastrobin** that causes immobilisation in 50% of the daphnids, is determined.

Algal Growth Inhibition Test (based on OECD Guideline 201)

- Test Species: *Pseudokirchneriella subcapitata* (a green alga).
- Test Duration: 72 hours.
- Test Conditions: Batch cultures in a nutrient-rich medium under constant illumination and temperature.
- Procedure: Exponentially growing algal cultures are exposed to various concentrations of **fluoxastrobin**. Algal growth is measured periodically by cell counts or other biomass indicators.
- Endpoint: The EC50, the concentration that inhibits algal growth rate by 50% relative to the control, is calculated.

Avian Toxicity Testing

Avian Acute Oral Toxicity Test (based on OECD Guideline 223)

- Test Species: Bobwhite Quail (*Colinus virginianus*) or Mallard Duck (*Anas platyrhynchos*).

- Procedure: A single oral dose of **fluoxastrobin** is administered to the birds via gavage or capsule. The birds are then observed for at least 14 days for mortality and signs of toxicity. A control group receives a placebo.
- Endpoint: The LD50, the dose of **fluoxastrobin** that is lethal to 50% of the test birds, is determined.

Avian Reproduction Test (based on OECD Guideline 206)

- Test Species: Bobwhite Quail (*Colinus virginianus*) or Mallard Duck (*Anas platyrhynchos*).
- Test Duration: Approximately 20 weeks.
- Procedure: Adult birds are fed a diet containing various concentrations of **fluoxastrobin** for an extended period that includes a pre-egg-laying phase and an egg-laying phase. Key reproductive parameters are monitored, including egg production, eggshell thickness, fertility, hatchability, and chick survival and growth.
- Endpoints: The NOAEC and LOAEC for reproductive effects are determined.

Terrestrial Invertebrate Toxicity Testing

Honeybee Acute Toxicity Tests (based on OECD Guidelines 213 & 214)

- Test Species: Adult worker honeybees (*Apis mellifera*).
- Procedure:
 - Contact Toxicity (OECD 214): A single dose of **fluoxastrobin** is applied topically to the dorsal thorax of the bees.
 - Oral Toxicity (OECD 213): Bees are fed a single dose of **fluoxastrobin** in a sucrose solution.
- Observation Period: 48 to 96 hours, with mortality recorded at regular intervals.
- Endpoint: The LD50 for both contact and oral exposure routes is calculated.

Honeybee Larval Toxicity Test, Single Exposure (based on OECD Guideline 237)

- Test Species: Honeybee larvae (*Apis mellifera*).^[7]
- Procedure: Young larvae are reared in the laboratory on an artificial diet.^[7] On a specific day of their development, they are fed a single dose of **fluoxastrobin** mixed into their diet.^[7] Larval mortality and developmental abnormalities are observed until the pupal stage.^[7]
- Endpoint: The larval LD50 is determined.^[7]

Earthworm Acute Toxicity Test (based on OECD Guideline 207)

- Test Species: *Eisenia fetida*.
- Test Duration: 14 days.
- Procedure: Adult earthworms are exposed to artificial soil treated with a range of **fluoxastrobin** concentrations. Mortality and sublethal effects, such as changes in body weight and behavior, are assessed at 7 and 14 days.
- Endpoint: The LC50 for mortality is calculated.

Earthworm Reproduction Test (based on OECD Guideline 222)

- Test Species: *Eisenia fetida*.
- Test Duration: 8 weeks.
- Procedure: Adult earthworms are exposed to **fluoxastrobin** in artificial soil for 4 weeks, during which mortality and adult biomass are recorded. The adults are then removed, and the soil is incubated for another 4 weeks to allow for the hatching and development of cocoons. The number of juveniles produced is then counted.
- Endpoints: The NOEC and LOEC for reproductive success (number of juveniles) are determined.

Mammalian Toxicity Testing

Acute Oral Toxicity (based on OECD Guideline 401 - now deleted but principles are still applied)

- Test Species: Rat.
- Procedure: A single oral dose of **fluoxastrobin** is administered by gavage. Animals are observed for 14 days for signs of toxicity and mortality.
- Endpoint: The LD50 is determined.

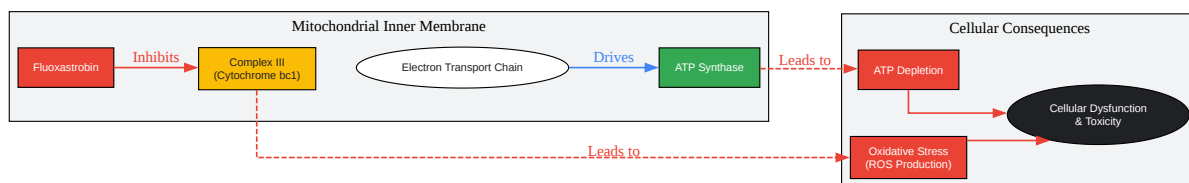
Prenatal Developmental Toxicity Study (based on OECD Guideline 414)

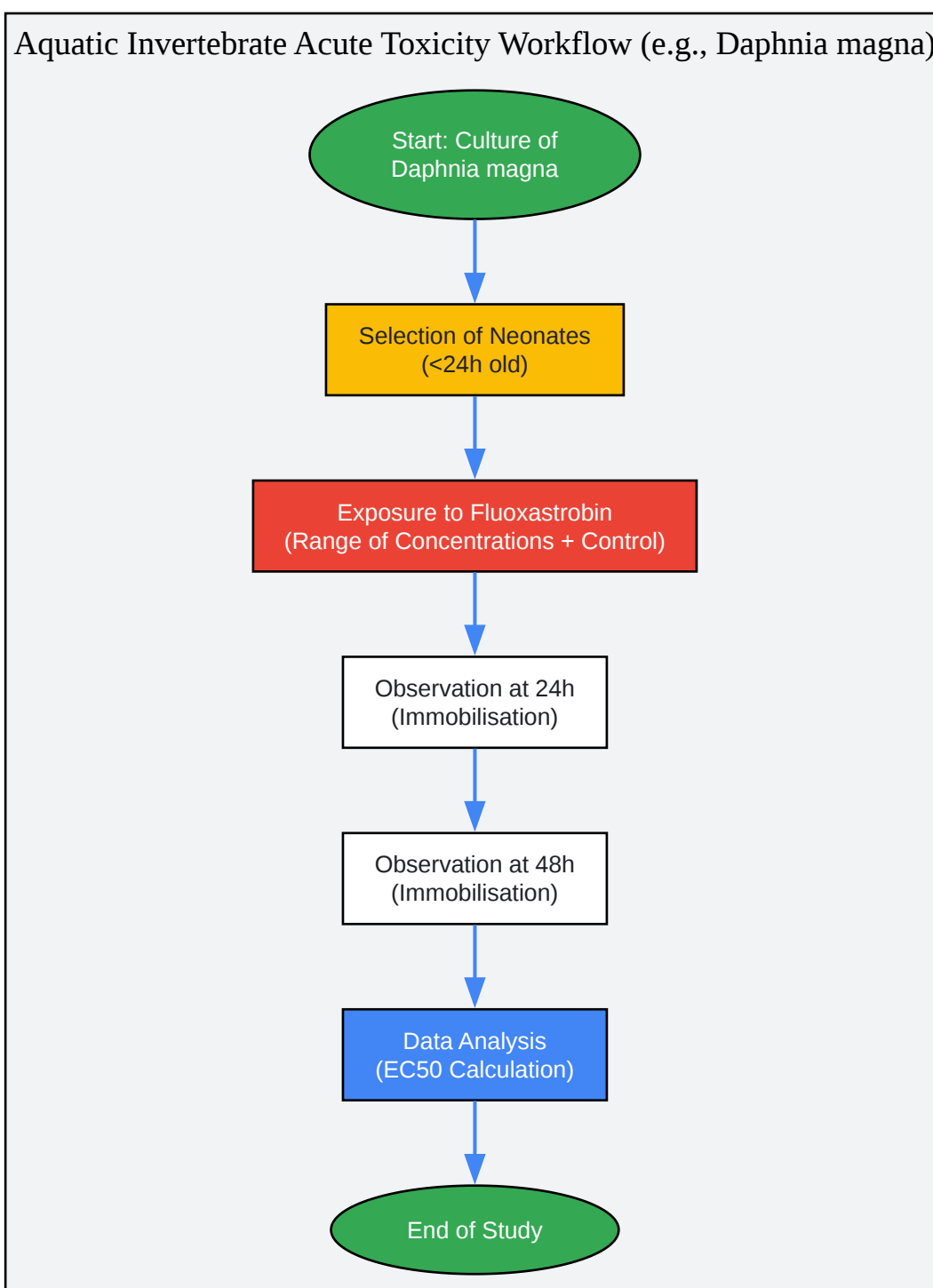
- Test Species: Rat or rabbit.
- Procedure: Pregnant females are administered **fluoxastrobin** daily during the period of major organogenesis. The dams are euthanized just before parturition, and the fetuses are examined for external, visceral, and skeletal abnormalities. Maternal toxicity is also assessed.
- Endpoints: The NOAEL and LOAEL for both maternal and developmental toxicity are established.

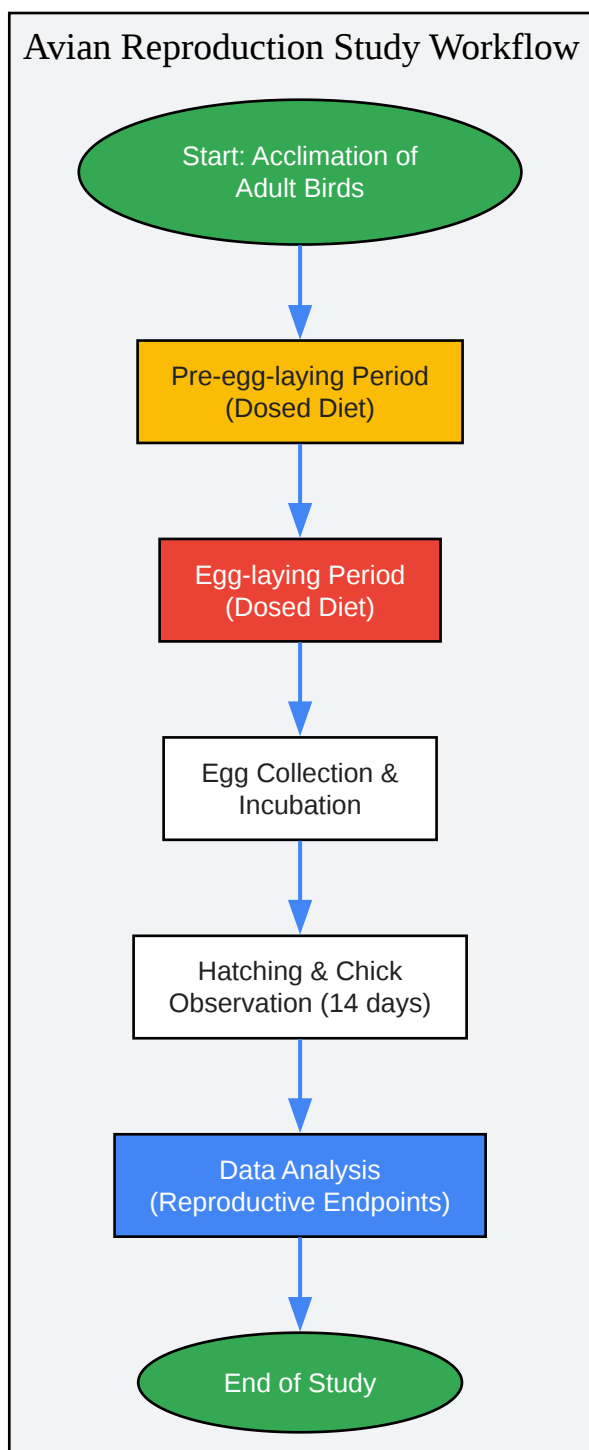
Mandatory Visualization

Signaling Pathways

The primary mode of action of **fluoxastrobin** in non-target organisms, similar to its fungicidal action, is the inhibition of mitochondrial respiration. This disruption of the electron transport chain leads to a cascade of downstream cellular effects.



Aquatic Invertebrate Acute Toxicity Workflow (e.g., *Daphnia magna*)



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